

Personal protective equipment for handling L-161982

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Compound of Interest

Compound Name: L-161982

Cat. No.: B1673697

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Essential Safety and Handling Guide for L-161982

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **L-161982**, a potent and selective EP4 receptor antagonist. Given the hazardous nature of this compound, adherence to strict laboratory safety protocols is imperative to ensure personnel safety and mitigate environmental risk.

Hazard Identification and Precautionary Measures

L-161982 should be treated as a hazardous substance.^[1] Direct contact with the skin, eyes, or respiratory tract may cause irritation or other harmful effects. Ingestion and inhalation should be strictly avoided.^[1] All personnel must be thoroughly trained in the handling of potent pharmaceutical compounds before working with this material.^{[2][3]} A comprehensive Chemical Hygiene Plan should be in place, and all researchers must be familiar with its contents.^{[4][5]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **L-161982** is fundamental to its safe handling and use in experimental settings.

Property	Value
Molecular Formula	C ₃₂ H ₂₉ F ₃ N ₄ O ₄ S ₂
Molecular Weight	654.7 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	DMSO: 10 mg/mL Dimethylformamide (DMF): 20 mg/mL
Storage	Store at -20°C

Data sourced from Cayman Chemical Product Information and Abcam.[\[1\]](#)

Personal Protective Equipment (PPE)

The following Personal Protective Equipment (PPE) is mandatory when handling **L-161982** to prevent exposure.

Equipment	Specifications
Gloves	Nitrile or other chemically resistant gloves. Double-gloving is recommended.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat	A dedicated lab coat, preferably disposable or made of a non-permeable material.
Respiratory Protection	A NIOSH-approved respirator is required when handling the powder outside of a containment system.

Engineering Controls

To minimize the risk of exposure, all handling of **L-161982**, especially in its powdered form, must be conducted within a certified chemical fume hood or a glove box.[\[2\]](#)[\[3\]](#) The laboratory

should be equipped with adequate ventilation systems to ensure that airborne concentrations of the compound are kept to a minimum.[3] Eyewash stations and safety showers must be readily accessible in the event of an accidental exposure.

Experimental Protocols: Handling and Preparation of Solutions

Adherence to the following step-by-step procedures is critical for the safe handling and preparation of **L-161982** solutions.

Step 1: Preparation

- Ensure all required PPE is worn correctly.
- Verify that the chemical fume hood or glove box is functioning properly.
- Assemble all necessary equipment and reagents (e.g., vials, solvents, pipettes).

Step 2: Weighing the Compound

- Conduct all weighing operations within a chemical fume hood or a balance enclosure to prevent the dissemination of powder.
- Use a dedicated set of spatulas and weighing papers.

Step 3: Dissolving the Compound

- Slowly add the desired solvent (DMSO or DMF) to the vial containing the **L-161982** powder.
- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.

Step 4: Storage of Solutions

- Stock solutions should be stored in tightly sealed vials at -20°C.
- Clearly label all solution vials with the compound name, concentration, solvent, and date of preparation.

Waste Disposal Plan

All waste materials contaminated with **L-161982** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.^[1]^[6]

Solid Waste:

- Contaminated PPE (gloves, disposable lab coats), weighing papers, and empty vials should be collected in a designated, clearly labeled hazardous waste container.

Liquid Waste:

- Unused solutions and solvent rinses should be collected in a separate, labeled hazardous waste container for liquid chemical waste.
- Never dispose of **L-161982** solutions down the drain.^[6]

Decontamination:

- All surfaces and equipment that have come into contact with **L-161982** should be decontaminated using an appropriate solvent (e.g., ethanol) followed by a soap and water wash. The cleaning materials should be disposed of as hazardous waste.

Emergency Procedures

Skin Contact:

- Immediately flush the affected area with copious amounts of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek medical attention.

Eye Contact:

- Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.

- Seek immediate medical attention.

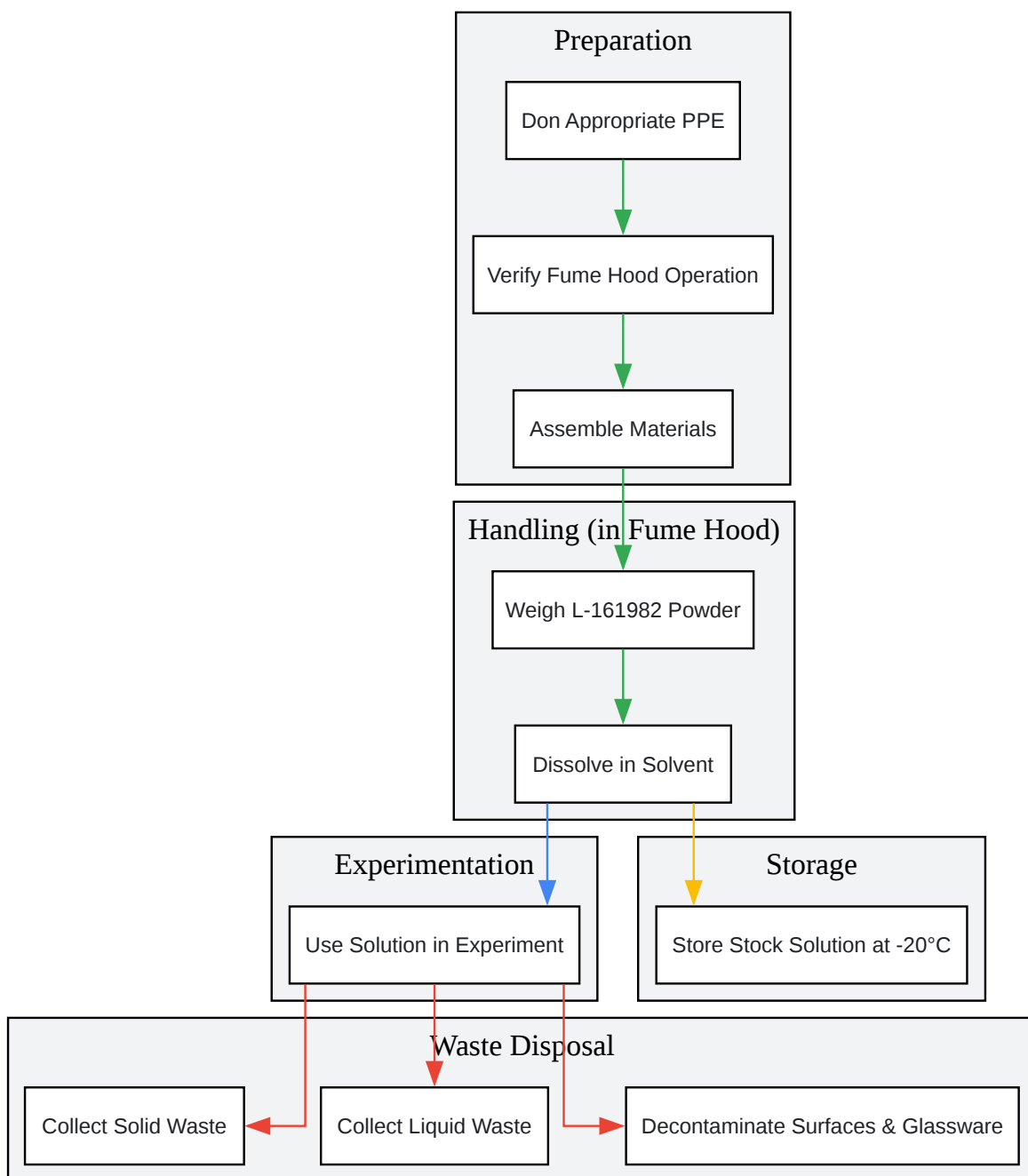
Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, administer oxygen.
- Seek medical attention.

Ingestion:

- Do not induce vomiting.
- Rinse mouth with water.
- Seek immediate medical attention.

Workflow for Handling L-161982



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Caption: Workflow for the safe handling of **L-161982** from preparation to disposal.

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